

An In-depth Technical Guide to (Ethyl benzoate)tricarboxylchromium

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Compound of Interest

Compound Name: (Ethyl benzoate)tricarboxylchromium

Cat. No.: B1590168

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This technical guide provides a comprehensive overview of **(Ethyl benzoate)tricarboxylchromium** (CAS No. 32874-26-3), an organometallic compound with applications in chemical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and fine chemical manufacturing.

Physicochemical Properties

(Ethyl benzoate)tricarboxylchromium is an orange crystalline solid that is sensitive to moisture and air.^[1] While specific data on its density and solubility are not readily available in the cited literature, its fundamental properties are summarized in the table below. For comparative purposes, the properties of the uncomplexed ligand, ethyl benzoate, are also provided.

Table 1: Physicochemical Properties of **(Ethyl benzoate)tricarboxylchromium**

Property	Value	Reference
CAS Number	32874-26-3	[2]
Molecular Formula	C12H10CrO5	[1][2]
Molecular Weight	286.2 g/mol	[1][2]
Appearance	Orange crystals	[1]
Melting Point	54-59 °C	[1]
Sensitivity	Moisture and air sensitive	[1]
Hazard Statements	H302, H312, H332	[1]

Table 2: Physicochemical Properties of Ethyl Benzoate

Property	Value	Reference
CAS Number	93-89-0	[3]
Molecular Formula	C9H10O2	[3]
Molecular Weight	150.17 g/mol	[3]
Appearance	Colorless liquid	[3]
Density	1.045 g/mL at 25 °C	[4]
Boiling Point	212 °C	[4]
Melting Point	-34 °C	[4]
Solubility in Water	0.72 mg/mL at 25 °C	[3]

Synthesis

The synthesis of **(Ethyl benzoate)tricarbonylchromium** is typically achieved through the direct reaction of ethyl benzoate with hexacarbonylchromium in a high-boiling inert solvent. A modification of the Mahaffy-Pauson method involves the use of a mixture of di-n-butyl ether and tetrahydrofuran (THF) to facilitate the reaction.[5]

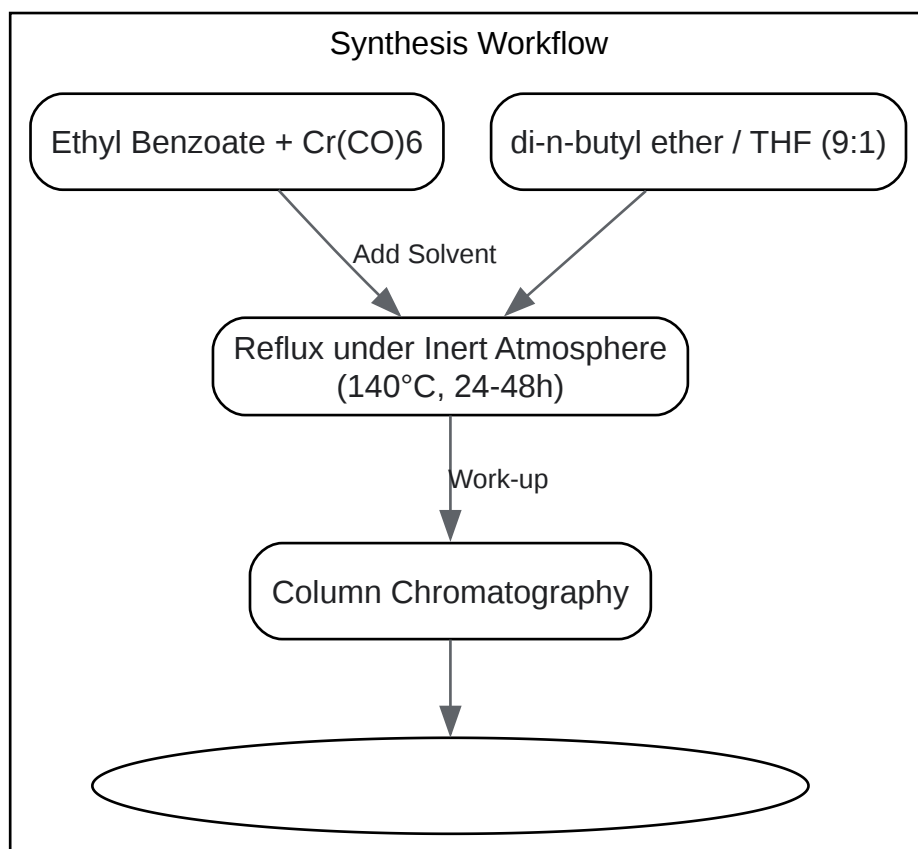
Experimental Protocol: Synthesis of (Ethyl benzoate)tricarbonylchromium[6]

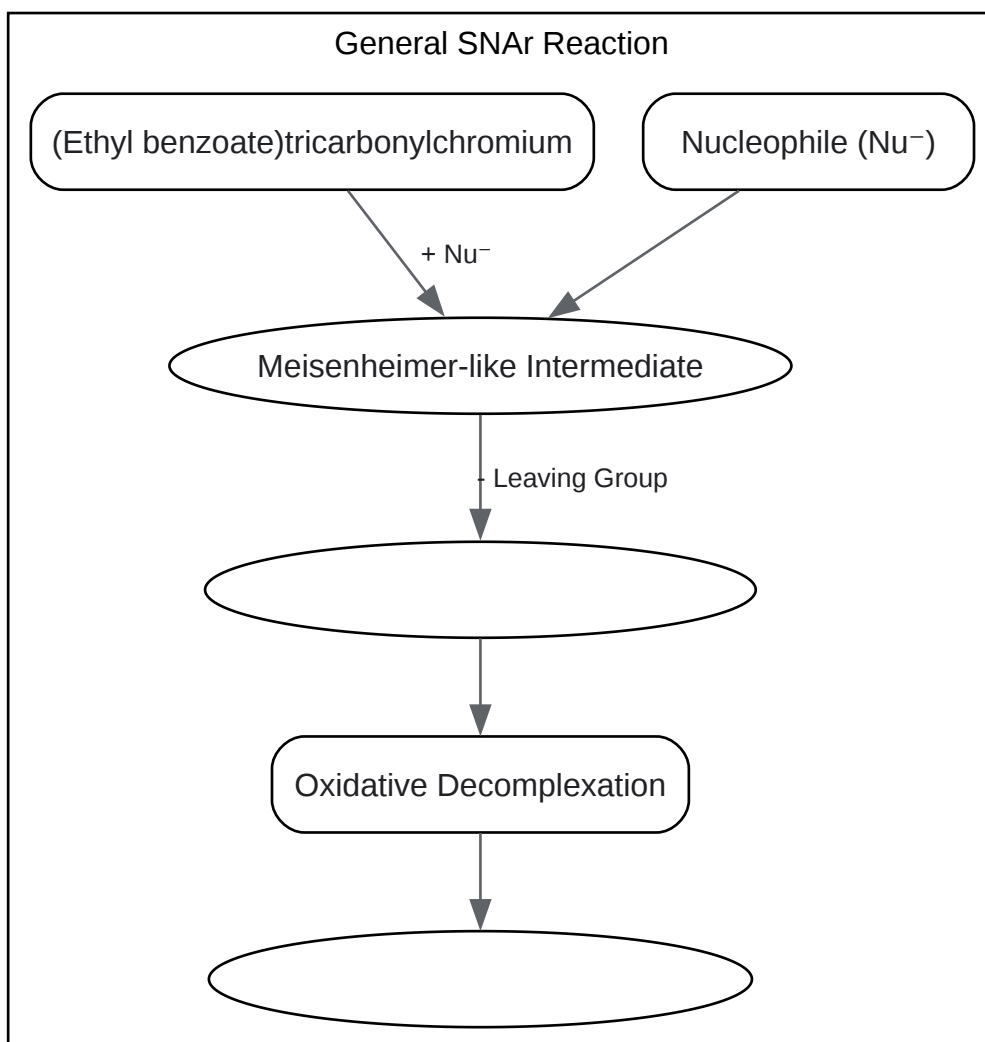
Materials:

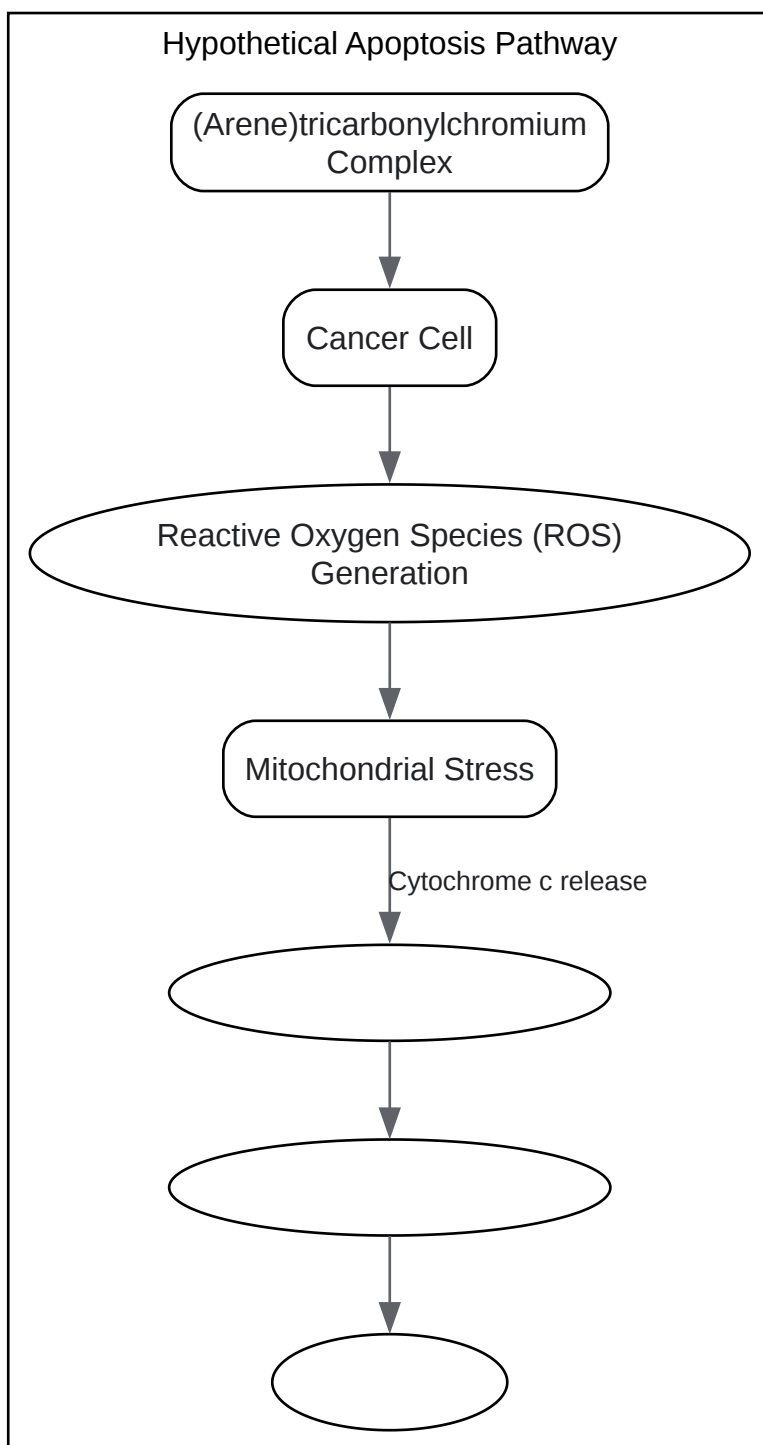
- Ethyl benzoate
- Hexacarbonylchromium(0) ($\text{Cr}(\text{CO})_6$)
- Di-n-butyl ether
- Tetrahydrofuran (THF)
- Argon or Nitrogen gas (for inert atmosphere)

Procedure:

- A mixture of ethyl benzoate (1 equivalent) and hexacarbonylchromium(0) (1 equivalent) is prepared in a round-bottom flask equipped with a reflux condenser.
- A solvent mixture of di-n-butyl ether and tetrahydrofuran (typically in a 9:1 ratio) is added to the flask. The addition of THF has been shown to have a catalytic effect, potentially by forming an unstable intermediate complex, which can reduce reaction times.[5]
- The reaction mixture is thoroughly degassed and placed under an inert atmosphere of argon or nitrogen.
- The mixture is heated to reflux (approximately 140 °C) for a period of 24 to 48 hours. The reaction should be protected from light to prevent decomposition of the product.
- Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The resulting crude product is purified by column chromatography on silica gel to yield the **(Ethyl benzoate)tricarbonylchromium** complex as an orange crystalline solid.







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References

- 1. americanelements.com [americanelements.com]
- 2. calpaclab.com [calpaclab.com]
- 3. Ethyl benzoate | C₉H₁₀O₂ | CID 7165 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 苯酸乙酯 ≥99%, FCC, FG | Sigma-Aldrich [sigmaaldrich.com]
- 5. tandfonline.com [tandfonline.com]
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